

Technical Guide: 4-Amino-3-bromo-5-fluorophenol

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Compound of Interest

Compound Name: 4-Amino-3-bromo-5-fluorophenol

CAS No.: 847872-11-1

Cat. No.: B1312590

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A Privileged Scaffold for Multi-Vector Drug Discovery[1]

Executive Summary

4-Amino-3-bromo-5-fluorophenol (CAS: 847872-11-1) represents a high-value "privileged scaffold" in modern medicinal chemistry.[1] Its structural uniqueness lies in its dense functionalization: a central benzene ring decorated with four distinct chemical handles—a phenol, an aniline, a bromine, and a fluorine atom.[1] This tetrad of functionalities allows for orthogonal synthetic elaboration, making it an ideal core for Fragment-Based Drug Discovery (FBDD), particularly in the development of kinase inhibitors (e.g., targeting EGFR, BTK) and PROTAC linkers.[1]

This guide provides a comprehensive technical analysis of this intermediate, detailing its physicochemical profile, validated synthetic routes, and strategic applications in structure-activity relationship (SAR) exploration.[1]

Part 1: Structural Analysis & Physicochemical Profile[1]

The utility of **4-amino-3-bromo-5-fluorophenol** stems from its electronic "push-pull" nature.^[1] The electron-donating hydroxyl (-OH) and amino (-NH₂) groups are counterbalanced by the electron-withdrawing halogen atoms (-Br, -F), creating a unique electrostatic potential map that influences both binding affinity and metabolic stability.^[1]

Key Chemical Identifiers

Property	Specification
IUPAC Name	4-Amino-3-bromo-5-fluorophenol
CAS Number	847872-11-1
Molecular Formula	C ₆ H ₅ BrFNO
Molecular Weight	205.01 g/mol
SMILES	<chem>Oc1cc(F)c(N)c(Br)c1</chem>
Appearance	Off-white to pale brown solid (oxidation sensitive)

Electronic & Solubility Profile

The presence of fluorine ortho to the amino group lowers the pK_a of the aniline nitrogen (relative to unsubstituted aniline), reducing the likelihood of metabolic N-oxidation.^[1] Conversely, the bromine atom serves as a lipophilic anchor and a site for cross-coupling, while the phenol provides a hydrogen bond donor/acceptor motif critical for solvent interactions or active site binding.^[1]

Parameter	Value (Predicted/Experimental)	Significance
LogP	~1.8 - 2.1	Moderate lipophilicity; suitable for CNS and systemic drugs.[1]
pKa (Phenol)	~8.5 - 9.2	Slightly more acidic than phenol due to -I effect of halogens.[1]
pKa (Aniline)	~3.0 - 3.5	Reduced basicity due to ortho-F/Br; improved oxidative stability.[1]
H-Bond Donors	3 (OH, NH ₂)	Critical for binding pocket interactions (e.g., hinge region).[1]

Part 2: Synthetic Routes & Process Chemistry[1][2]

The synthesis of **4-amino-3-bromo-5-fluorophenol** requires careful regiocontrol to ensure the bromine adds to the correct position (ortho to the amine, meta to the phenol) without over-brominating.[1]

Retrosynthetic Logic

The most robust route proceeds via the electrophilic bromination of 4-amino-3-fluorophenol.[1]

The amino group is the strongest directing group (strongly activating, ortho/para director).[1]

Since the para position relative to the amine is occupied by the hydroxyl group (or vice versa), bromination is directed ortho to the amine.[1]

Validated Synthetic Protocol

Objective: Monobromination of 4-amino-3-fluorophenol.

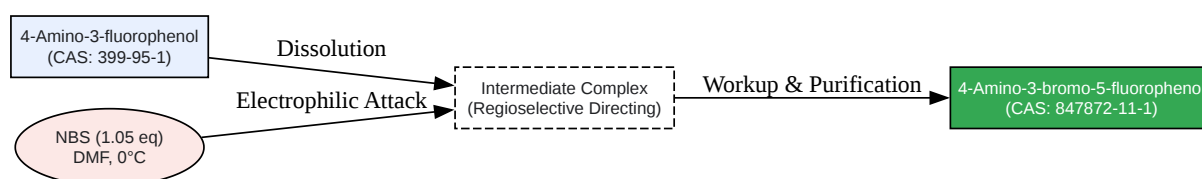
- Precursor: 4-Amino-3-fluorophenol (CAS: 399-95-1).[1][2]
- Reagent: N-Bromosuccinimide (NBS) is preferred over elemental bromine (

) to control stoichiometry and prevent poly-bromination.[1]

Step-by-Step Methodology:

- Solvation: Dissolve 4-amino-3-fluorophenol (1.0 eq) in a polar aprotic solvent such as DMF or Acetonitrile (ACN) at 0°C. Note: DMF is preferred if the starting material solubility is poor. [1]
- Addition: Add NBS (1.05 eq) portion-wise over 30 minutes. Maintain temperature <5°C to suppress oxidation of the aniline/phenol.[1]
- Reaction: Stir at 0°C for 2 hours, then allow to warm to room temperature (RT) for 1 hour. Monitor via LC-MS (Target Mass: 205/207 m/z).[1]
- Quench: Pour the reaction mixture into ice-water containing 5% sodium thiosulfate (to neutralize active bromine species).
- Isolation: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over , and concentrate.[1]
- Purification: Flash column chromatography (SiO₂).[1] Eluent: Hexanes/Ethyl Acetate (gradient 10% to 40%).[1]
 - Observation: The product is typically the less polar spot compared to the starting material. [1]

Pathway Visualization (Graphviz)[1]



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Caption: Regioselective bromination of 4-amino-3-fluorophenol using NBS to yield the target scaffold.

Part 3: Reactivity & Functionalization Strategy[1]

This molecule is a "Swiss Army Knife" for chemists.[1] Each functional group can be engaged selectively (orthogonally) without protecting groups, provided the correct order of operations is followed.[1]

The "Tri-Vector" Functionalization Logic

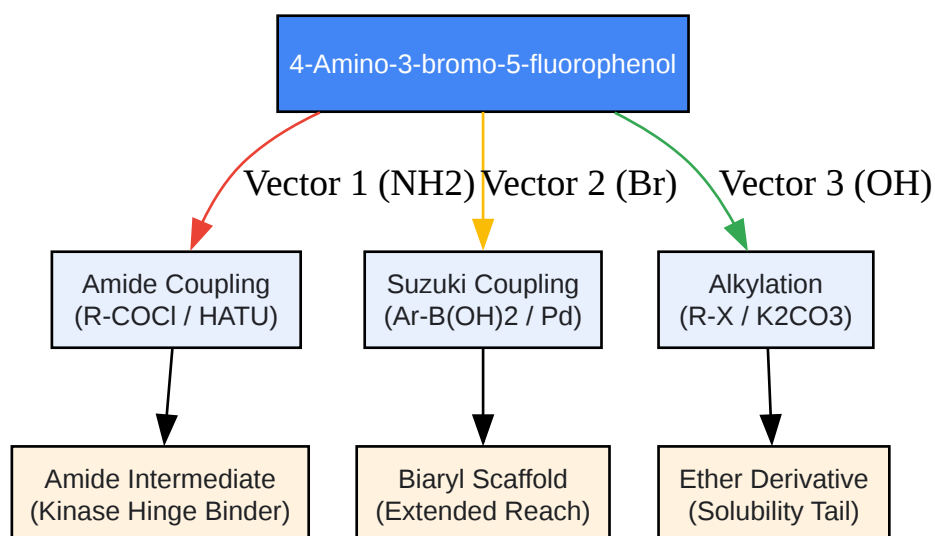
- Vector 1 (Phenol -OH): Alkylation (Williamson ether synthesis) or Mitsunobu reaction.[1] usually functionalized first or last depending on the target.[1]
- Vector 2 (Aniline -NH₂): Amide coupling, urea formation, or cyclization to form heterocycles (e.g., benzoxazoles).[1]
- Vector 3 (Bromide -Br): Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).[1]

Strategic Order of Operations

To avoid side reactions, the following sequence is recommended for building complex drugs (e.g., kinase inhibitors):

- Step 1: Amide Coupling (Aniline). The aniline is the most nucleophilic site.[1] Reacting with an acid chloride or carboxylic acid (with HATU) yields the amide.[1]
- Step 2: Etherification (Phenol). The phenol can be alkylated to attach solubilizing tails or specific binding motifs.[1]
- Step 3: Cross-Coupling (Bromide). The aryl bromide is preserved for the final diversity-generating step (Suzuki coupling) to introduce biaryl complexity.[1]

Reactivity Flowchart



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Caption: Orthogonal functionalization vectors available on the core scaffold.

Part 4: Medicinal Chemistry Applications[1][4][5][6][7]

Kinase Inhibition (EGFR/BTK)

The **4-amino-3-bromo-5-fluorophenol** core mimics the adenosine ring of ATP.[1]

- **Hinge Binding**: The N1 and N3 of the adenine are mimicked by the phenol OH and aniline NH (after cyclization into a benzoxazole or quinazoline).[1]
- **Gatekeeper Interaction**: The Fluorine atom at position 5 is small enough to fit into restricted pockets (like the T790M mutation in EGFR) while modulating the electronic environment of the ring.[1]
- **Selectivity**: The Bromine atom allows for the attachment of bulky groups that can protrude into the solvent-exposed region or the hydrophobic back pocket, enhancing selectivity over wild-type kinases.[1]

PROTAC Linker Attachment

In Proteolysis Targeting Chimeras (PROTACs), this scaffold serves as a rigid connector.^[1] The phenol OH provides a site for attaching the PEG/alkyl linker, while the aniline/bromide allows for the construction of the Warhead (ligand for the target protein).^[1]

Bioisosterism

The 3-bromo-5-fluoro motif is often used as a bioisostere for di-chloro or di-methyl substitutions to alter metabolic clearance (blocking CYP450 sites) without significantly changing steric bulk.^[1]

Part 5: Safety & Handling

- Hazards: Like most halogenated anilines, this compound is potentially toxic if swallowed and may cause skin sensitization.^[1] It is suspected to be an irritant to eyes and the respiratory system.^[1]
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2-8°C. The aniline group is prone to oxidation (turning dark brown) upon exposure to air and light.^[1]
- Disposal: Halogenated organic waste.^[1] Do not mix with strong oxidizers.^[1]

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